

# Spectral Properties of Mordant Orange 6: A Technical Guide

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## Compound of Interest

Compound Name: Mordant Orange 6

Cat. No.: B12373227

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## Abstract

This technical guide provides a comprehensive overview of the known spectral properties of **Mordant Orange 6** (C.I. 26520). Due to limited publicly available data, this document summarizes the existing information and outlines general experimental protocols for the determination of key spectral characteristics. The primary application of **Mordant Orange 6** in industrial textile dyeing is also detailed. This guide is intended to serve as a foundational resource for researchers and scientists, highlighting both the current knowledge and the significant data gaps regarding this compound.

## Introduction

**Mordant Orange 6**, a double azo dye, is primarily utilized in the textile industry for dyeing materials such as wool, silk, nylon, leather, and fur<sup>[1]</sup>. Its chemical structure and properties make it an effective colorant when used in conjunction with a metallic mordant. Despite its industrial use, detailed characterization of its spectral properties is not widely available in scientific literature. This guide aims to consolidate the known information and provide a framework for its further investigation.

## Chemical and Physical Properties

A summary of the fundamental chemical and physical properties of **Mordant Orange 6** is presented in Table 1.

Table 1: Chemical and Physical Properties of **Mordant Orange 6**

Property	Value	Reference(s)
Chemical Name	Sodium 4-((4-((3-carboxy-4-hydroxyphenyl)azo)phenyl)azo)benzenesulfonate	[2]
C.I. Name	Mordant Orange 6; 26520	[1][3]
CAS Number	3564-27-0	[4]
Molecular Formula	C <sub>19</sub> H <sub>12</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>6</sub> S	
Molecular Weight	470.37 g/mol	
Appearance	Red-orange powder	
Solubility	Soluble in water (80 g/L at 80°C), slightly soluble in ethanol and acetone.	
Melting Point	>300°C	

## Spectral Properties

Detailed experimental data on the spectral properties of **Mordant Orange 6** are scarce. The available information is summarized in Table 2.

Table 2: Spectral Properties of **Mordant Orange 6**

Parameter	Value	Solvent/Conditions	Reference(s)
Maximum Absorption Wavelength ( $\lambda_{\text{max}}$ )	381 nm	Not specified	
Molar Absorptivity ( $\epsilon$ )	Data not available	-	-
Emission Wavelength ( $\lambda_{\text{em}}$ )	Data not available	-	-
Quantum Yield ( $\Phi$ )	Data not available	-	-

Note: The lack of comprehensive, publicly available spectral data for **Mordant Orange 6** presents a significant gap for researchers. The  $\lambda_{\text{max}}$  value should be considered preliminary and requires experimental verification.

## Experimental Protocols

Detailed experimental protocols for the spectral analysis of **Mordant Orange 6** are not available in the literature. Therefore, this section provides generalized methodologies for the characterization of azo dyes, which can be adapted for **Mordant Orange 6**.

### UV-Visible Absorption Spectroscopy

This protocol outlines the steps to determine the absorption spectrum and molar absorptivity of **Mordant Orange 6**.

Objective: To measure the absorbance of **Mordant Orange 6** across the UV-Visible range and determine its maximum absorption wavelength ( $\lambda_{\text{max}}$ ) and molar absorptivity ( $\epsilon$ ).

Materials:

- **Mordant Orange 6**
- Spectroscopic grade solvent (e.g., water, ethanol, or a suitable buffer)
- Volumetric flasks and pipettes
- Quartz cuvettes (1 cm path length)

- UV-Visible spectrophotometer

Procedure:

- Preparation of Stock Solution: Accurately weigh a known mass of **Mordant Orange 6** and dissolve it in a precise volume of the chosen solvent in a volumetric flask to prepare a stock solution of known concentration.
- Preparation of Dilutions: Prepare a series of dilutions from the stock solution with concentrations that will yield absorbance values in the linear range of the spectrophotometer (typically 0.1 to 1.0).
- Spectrophotometer Setup: Turn on the spectrophotometer and allow it to warm up. Set the wavelength range to scan from approximately 200 nm to 800 nm.
- Blank Measurement: Fill a quartz cuvette with the pure solvent to be used as a blank. Place the cuvette in the spectrophotometer and record a baseline spectrum.
- Sample Measurement: Record the absorption spectra for each of the prepared dilutions of **Mordant Orange 6**.
- Data Analysis:
  - Identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) from the spectra.
  - Using the Beer-Lambert law ( $A = \epsilon bc$ ), plot a calibration curve of absorbance at  $\lambda_{\text{max}}$  versus concentration.
  - The molar absorptivity ( $\epsilon$ ) can be calculated from the slope of the calibration curve (slope =  $\epsilon b$ , where  $b$  is the path length of the cuvette, typically 1 cm).

## Fluorescence Spectroscopy

This protocol describes the measurement of the fluorescence emission spectrum and the determination of the fluorescence quantum yield of **Mordant Orange 6**.

Objective: To measure the fluorescence emission spectrum and determine the relative fluorescence quantum yield ( $\Phi$ ) of **Mordant Orange 6**.

#### Materials:

- **Mordant Orange 6** solution of known absorbance at the excitation wavelength
- A fluorescent standard with a known quantum yield in the same solvent (e.g., Rhodamine 6G or Quinine Sulfate)
- Spectroscopic grade solvent
- Quartz fluorescence cuvettes (1 cm path length)
- Fluorometer

#### Procedure:

- Preparation of Solutions: Prepare a dilute solution of **Mordant Orange 6** with an absorbance of  $< 0.1$  at the chosen excitation wavelength to minimize inner filter effects. Prepare a solution of the fluorescent standard with a similar absorbance at the same excitation wavelength.
- Fluorometer Setup: Turn on the fluorometer and allow the lamp to stabilize. Set the excitation wavelength to the  $\lambda_{\text{max}}$  of **Mordant Orange 6** (or another suitable wavelength). Set the emission wavelength range to scan from the excitation wavelength to a longer wavelength (e.g., 800 nm).
- Measurement of Emission Spectra:
  - Record the fluorescence emission spectrum of the solvent blank.
  - Record the fluorescence emission spectrum of the **Mordant Orange 6** solution.
  - Record the fluorescence emission spectrum of the fluorescent standard solution under the identical instrument settings.
- Data Analysis:
  - Subtract the solvent blank spectrum from the sample and standard spectra.

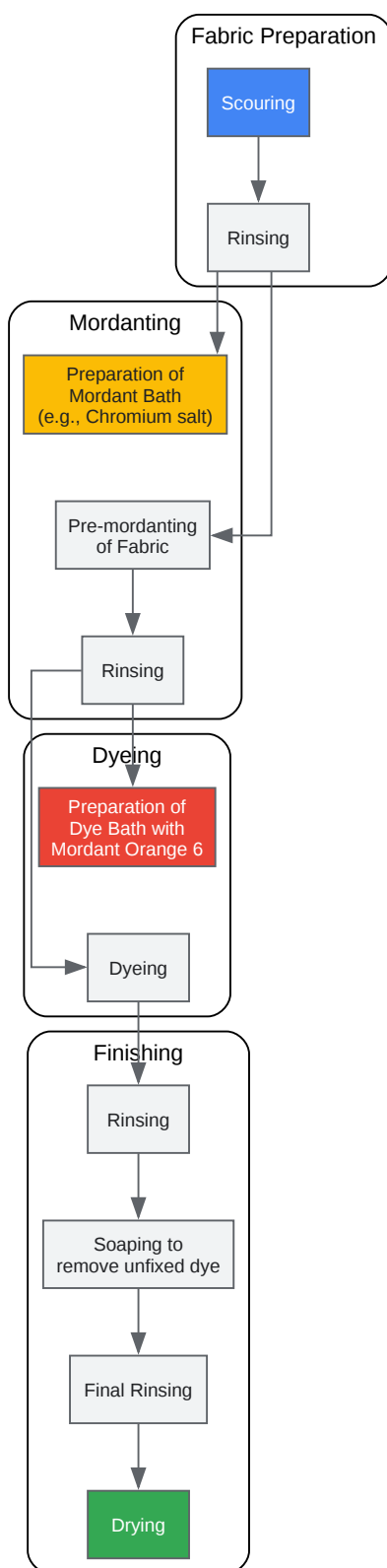
- Integrate the area under the corrected emission spectra for both the sample ( $I_s$ ) and the standard ( $I_r$ ).
- Calculate the quantum yield of the sample ( $\Phi_s$ ) using the following equation:  $\Phi_s = \Phi_r * (I_s / I_r) * (A_r / A_s) * (n_s^2 / n_r^2)$  Where:
  - $\Phi_r$  is the quantum yield of the reference standard.
  - $I$  is the integrated fluorescence intensity.
  - $A$  is the absorbance at the excitation wavelength.
  - $n$  is the refractive index of the solvent.
  - Subscripts 's' and 'r' refer to the sample and the reference, respectively.

## Applications and Workflows

The primary documented application of **Mordant Orange 6** is in the industrial dyeing of textiles. A generalized workflow for this process is described below.

### Industrial Dyeing Workflow

Mordant dyes like **Mordant Orange 6** require a mordant, typically a metal salt, to fix the dye to the fabric, enhancing color fastness. The process generally involves pre-mordanting the fabric, followed by dyeing.



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A generalized workflow for the industrial dyeing of textiles using **Mordant Orange 6**.

## Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **Mordant Orange 6** should be consulted before handling. General safety precautions for handling azo dyes include:

- Using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Working in a well-ventilated area or under a fume hood.
- Avoiding inhalation of dust and contact with skin and eyes.
- In case of contact, rinse thoroughly with water.

## Conclusion

**Mordant Orange 6** is an industrially relevant azo dye with limited publicly available scientific data regarding its detailed spectral properties. This guide has consolidated the known information and provided general experimental protocols to facilitate further research. The significant data gaps, particularly concerning its fluorescence properties and potential applications beyond textile dyeing, represent opportunities for future investigation by the scientific community. A thorough experimental characterization is necessary to fully understand the potential of **Mordant Orange 6** in various research and development fields.

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## References

1. mabnamed.com [mabnamed.com]
2. China Maiores fornecedor CI Mordant Orange 6&Fabricantes&Factory - Folha MSDS - Sinoever [pt.sulphurblackcn.com]
3. worlddyevaryety.com [worlddyevaryety.com]
4. chembk.com [chembk.com]



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